

# Essential Safety and Operational Guide for 2-Picoline-N-oxide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Picoline-N-oxide

Cat. No.: B189460

[Get Quote](#)

This guide provides critical safety, handling, and disposal information for the use of **2-Picoline-N-oxide** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and effective handling of this chemical.

## Chemical and Physical Properties

Property	Value	Reference
CAS Number	931-19-1	[1]
Molecular Formula	C6H7NO	[2][3]
Molecular Weight	109.12 g/mol	[2]
Appearance	Brown solid	[3]
Odor	Odorless	[3]
Hazards	Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[1][3] Hygroscopic.[2][3]	

## Hazard Identification and First Aid

Hazard	Description	First Aid Measures
Skin Contact	Causes skin irritation. <a href="#">[1]</a>	Get medical aid. <a href="#">[2]</a> Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. <a href="#">[2]</a> Wash clothing before reuse. <a href="#">[2]</a>
Eye Contact	Causes serious eye irritation. <a href="#">[1]</a> May cause chemical conjunctivitis. <a href="#">[2]</a>	Get medical aid. <a href="#">[2]</a> Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. <a href="#">[2]</a>
Inhalation	Causes respiratory tract irritation. <a href="#">[2]</a> Exposure may lead to wheezing, chest pain, shortness of breath, and coughing. <a href="#">[2]</a> Can produce delayed pulmonary edema. <a href="#">[2]</a>	Remove from exposure to fresh air immediately. <a href="#">[2]</a> If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. <a href="#">[2]</a> DO NOT use mouth-to-mouth respiration. <a href="#">[2]</a>
Ingestion	May cause gastrointestinal irritation with nausea, vomiting, and diarrhea. <a href="#">[2]</a>	Get medical aid. <a href="#">[2]</a> Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. <a href="#">[2]</a>

## Operational Plan for Handling 2-Picoline-N-oxide Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)[\[2\]](#)  
Ensure that eyewash stations and safety showers are close to the workstation.[\[1\]](#)
- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European

Standard EN166.[1][2]

- Skin Protection: Wear appropriate protective gloves (e.g., Nitrile gloves) to prevent skin exposure.[2][4] Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.[2]
- Respiratory Protection: If ventilation is inadequate or for spill cleanup, a NIOSH/MSHA-approved respirator may be necessary.[5] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[2]

## Safe Handling Procedures

- Wash hands and any exposed skin thoroughly after handling.[1]
- Avoid contact with eyes, skin, and clothing.[2]
- Minimize dust generation and accumulation.[2]
- Avoid ingestion and inhalation.[2]
- Keep the container tightly closed when not in use.[3]
- Store in a cool, dry, well-ventilated area away from incompatible substances such as moisture, water, acid chlorides, acid anhydrides, acids, and chloroformates.[2]
- The substance is hygroscopic, so it should be protected from moisture.[2]

## Accidental Release Measures

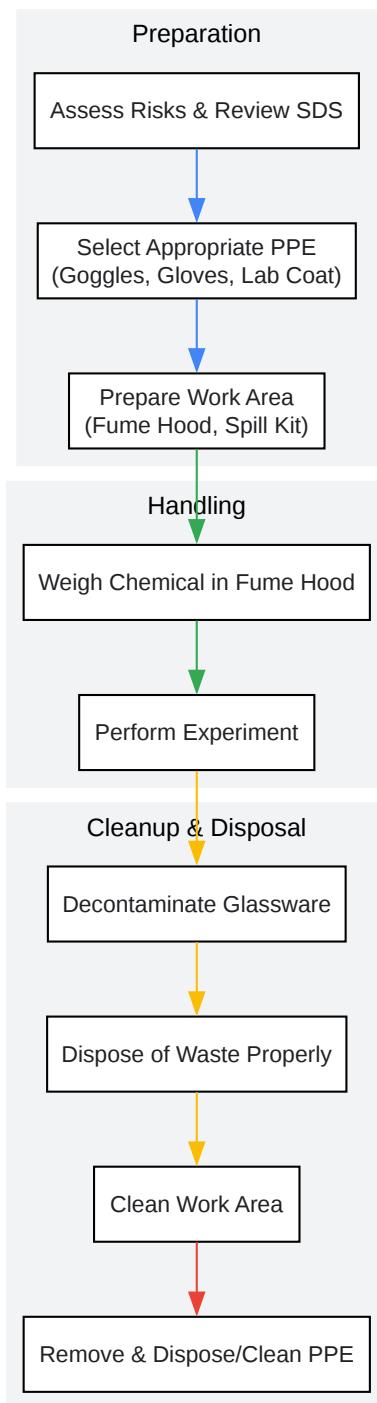
- Small Spills: Sweep up the material, then place it into a suitable container for disposal.[1][2] Avoid generating dusty conditions.[2] Provide ventilation.[2]
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and then collect it for disposal. Prevent the product from entering drains.[6]

## Disposal Plan

- Waste Disposal: Dispose of contents and container to an approved waste disposal plant.[[7](#)]  
[[8](#)] Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[[1](#)]
- Contaminated Clothing: Remove and wash contaminated clothing and gloves, including the inside, before re-use.[[1](#)]

## Safe Handling Workflow

## Workflow for Safe Handling of 2-Picoline-N-oxide

[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the key steps for the safe handling of **2-Picoline-N-oxide**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fishersci.com [fishersci.com]
- 2. 2-Picoline-N-oxide(931-19-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. hsa.ie [hsa.ie]
- 5. fishersci.com [fishersci.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. fishersci.com [fishersci.com]
- 8. aksci.com [aksci.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2-Picoline-N-oxide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b189460#personal-protective-equipment-for-handling-2-picoline-n-oxide\]](https://www.benchchem.com/product/b189460#personal-protective-equipment-for-handling-2-picoline-n-oxide)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)